

# Technical Support Center: Crystallization of 5-Methylpicolinic Acid Hydrate

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## Compound of Interest

Compound Name: 5-Methylpicolinic acid hydrate

CAS No.: 1588441-37-5

Cat. No.: B1456659

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Welcome to the technical support center for the crystallization of **5-Methylpicolinic acid hydrate**. This guide is designed for researchers, scientists, and drug development professionals who are navigating the complexities of obtaining high-quality crystals of this compound. The unique physicochemical properties of 5-Methylpicolinic acid, including its potential for zwitterion formation, hydrogen bonding capabilities, and the stability of its hydrate form, present specific challenges. This document provides in-depth troubleshooting advice and answers to frequently asked questions, grounded in established crystallization principles and field-proven insights.

## Physicochemical Properties

A clear understanding of the material's properties is fundamental to troubleshooting its crystallization.

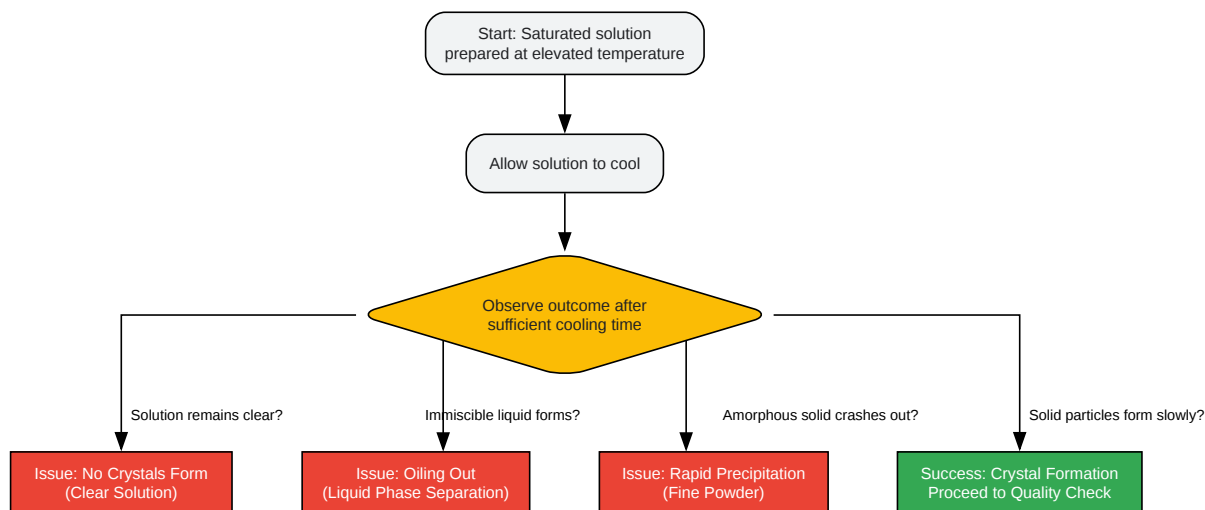
| Property          | 5-Methylpicolinic Acid                          | 5-Methylpicolinic Acid Hydrate                | Reference |
|-------------------|-------------------------------------------------|-----------------------------------------------|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>   | C <sub>7</sub> H <sub>9</sub> NO <sub>3</sub> | [1][2]    |
| Molecular Weight  | 137.14 g/mol                                    | 155.15 g/mol                                  | [1][2]    |
| IUPAC Name        | 5-methylpyridine-2-carboxylic acid              | 5-methylpyridine-2-carboxylic acid hydrate    | [1]       |
| Appearance        | Off-white solid                                 | Solid                                         | [3]       |
| Melting Point     | 164-166 °C                                      | Not specified                                 | [3]       |
| Storage           | Store in a dry, sealed place, recommended 2-8°C | Store in a dry, sealed place                  | [2][3]    |

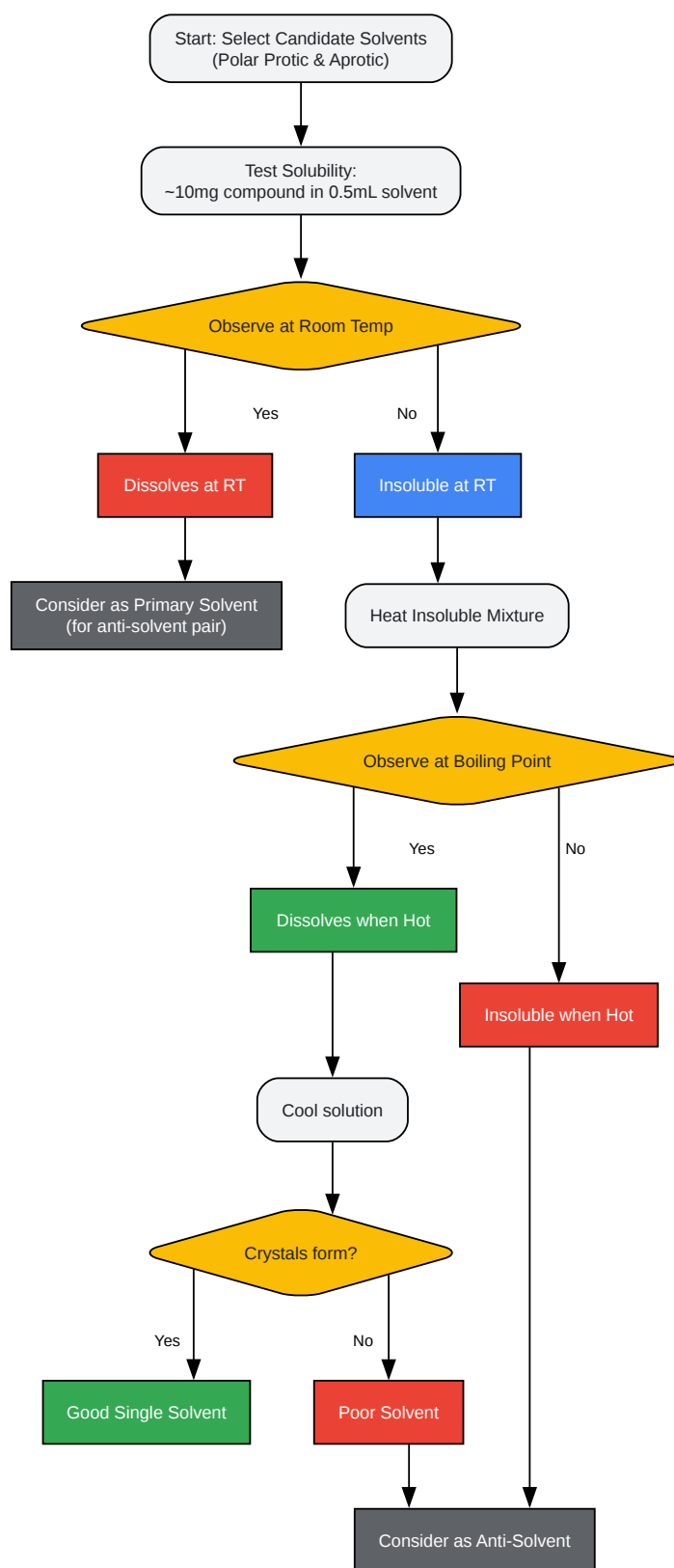
## Part 1: Troubleshooting Guide

Crystallization is often an empirical process, but most failures can be diagnosed and resolved systematically. This section addresses the most common issues encountered during the crystallization of **5-Methylpicolinic acid hydrate** in a question-and-answer format.

### Initial Diagnostic Workflow

Before proceeding to specific issues, use this decision tree to diagnose the general state of your crystallization experiment.





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## Sources

- 1. 5-Methylpicolinic acid | C<sub>7</sub>H<sub>7</sub>NO<sub>2</sub> | CID 199575 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. CAS 1588441-37-5 | 5-Methylpicolinic acid hydrate - Synblock [[synblock.com](https://synblock.com)]
- 3. 5-METHYLPICOLINIC ACID | 4434-13-3 [[chemicalbook.com](https://chemicalbook.com)]
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